Technical Guide: Physical and Chemical Properties of 4-Azahomoadamantane

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Compound of Interest

Compound Name:	*4-Azatricyclo[4.3.1.13,8]undecane*
CAS No.:	*22776-74-5*
Cat. No.:	*B1265917*

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Part 1: Executive Summary & Structural Significance

4-Azahomoadamantane represents a critical expansion of the adamantane "diamondoid" class. Structurally, it is a homolog of adamantane where a methylene group (

) is inserted to expand one ring (homo-), and a carbon atom is replaced by nitrogen (aza-).

- IUPAC Name: 4-azatricyclo[4.3.1.1ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

  ]undecane
- Core Significance: Unlike the highly symmetric adamantane (

  symmetry), 4-azahomoadamantane introduces asymmetry and a secondary amine handle within the cage. This distinct geometry alters the lipophilicity profile (

) and basicity (

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) compared to amantadine (1-adamantanamine), making it a valuable scaffold for tuning the physicochemical properties of CNS-active drugs and antiviral agents.

Part 2: Physical & Chemical Characterization[2][3]

The properties of 4-azahomoadamantane are best understood by distinguishing between the parent amine and its stable synthetic precursor, the lactam (4-azahomoadamantan-5-one).

Comparative Properties Table

Property	4-Azahomoadamantane (Amine)	4-Azahomoadamantan-5-one (Lactam)
Structure	Tricyclic secondary amine	Tricyclic amide (lactam)
Formula		
MW	151.25 g/mol	165.23 g/mol
CAS No.	22776-74-5 (Amine) / 24280-74-8 (HCl)	22607-75-6
Melting Point	Solid (HCl salt > 300 °C)	316–318 °C [1]
Solubility	Soluble in organic solvents; HCl salt water-soluble	Soluble in (2.5%), DMSO
Basicity ( )	~10.5 (Predicted, typical for cage amines)	Neutral (Amide character)
Appearance	Waxy solid / Crystalline salt	Colorless crystalline solid

Structural Geometry & Strain

The "homo" expansion introduces a seven-membered ring into the cage system, relieving some of the steric congestion typical of adamantane but introducing new conformational flexibility.

- Bridgehead Nitrogen: The nitrogen atom is located at a secondary position within the expanded ring, contrasting with amantadine where the nitrogen is exocyclic.

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- Lipophilicity: The cage structure confers high lipophilicity, facilitating blood-brain barrier (BBB) penetration, a key feature for its use in NMDA receptor antagonists and viral channel blockers.

Part 3: Synthesis & Manufacturing Protocols

The synthesis of 4-azahomoadamantane is a classic example of skeletal rearrangement, typically proceeding via the Beckmann Rearrangement of adamantanone oxime.

Synthetic Pathway Visualization



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Figure 1: Synthetic route from Adamantanone to 4-Azahomoadamantane via Beckmann Rearrangement.

Detailed Experimental Protocol

Step 1: Formation of Adamantanone Oxime

- Reagents: Dissolve adamantanone (10 mmol) in ethanol. Add hydroxylamine hydrochloride (15 mmol) and sodium acetate (15 mmol).
- Conditions: Reflux for 2–4 hours.
- Workup: Evaporate solvent, wash with water, and recrystallize from aqueous ethanol.
- Checkpoint: Product should be a white solid, MP ~165 °C.

Step 2: Beckmann Rearrangement to Lactam [1]

This is the critical ring-expansion step.

- Reagents: Dissolve the oxime in aqueous dioxane or acetone.
- Catalyst: Add Tosyl Chloride (TsCl) and NaOH (Schotten-Baumann conditions) or use

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in ether.

- Mechanism: The group anti to the hydroxyl migrates, expanding the 6-membered ring to a 7-membered lactam ring.
- Isolation: The lactam precipitates or is extracted with chloroform.
- Validation: IR spectrum will show a strong amide carbonyl stretch (~1640

).

Step 3: Reduction to 4-Azahomoadamantane [2]

- Reagents: Suspend Lithium Aluminum Hydride (

  , 2.0 equiv) in dry THF under inert atmosphere (

).
- Addition: Slowly add the lactam (dissolved in THF) to the hydride suspension.
- Reaction: Reflux for 12–24 hours to ensure complete reduction of the amide carbonyl to the methylene group.
- Quenching: Fieser workup (

  mL

  ,

  mL 15%

  ,

  mL

).
- Purification: Filter salts, dry organic layer, and convert to Hydrochloride salt using

  /Ether for stable storage.

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Part 4: Chemical Reactivity & Pharmacological Logic

Reactivity Profile

The secondary amine in the cage is a nucleophilic center, but it is sterically hindered compared to linear amines.

- N-Alkylation: Reacts with alkyl halides (e.g., methyl iodide) to form tertiary amines or quaternary ammonium salts. This is the primary route for generating antiviral derivatives.
- N-Acylation: Reacts with acid chlorides to form amides.
- Nitrosation: Can form N-nitroso derivatives, which are relevant for studying metabolic stability.

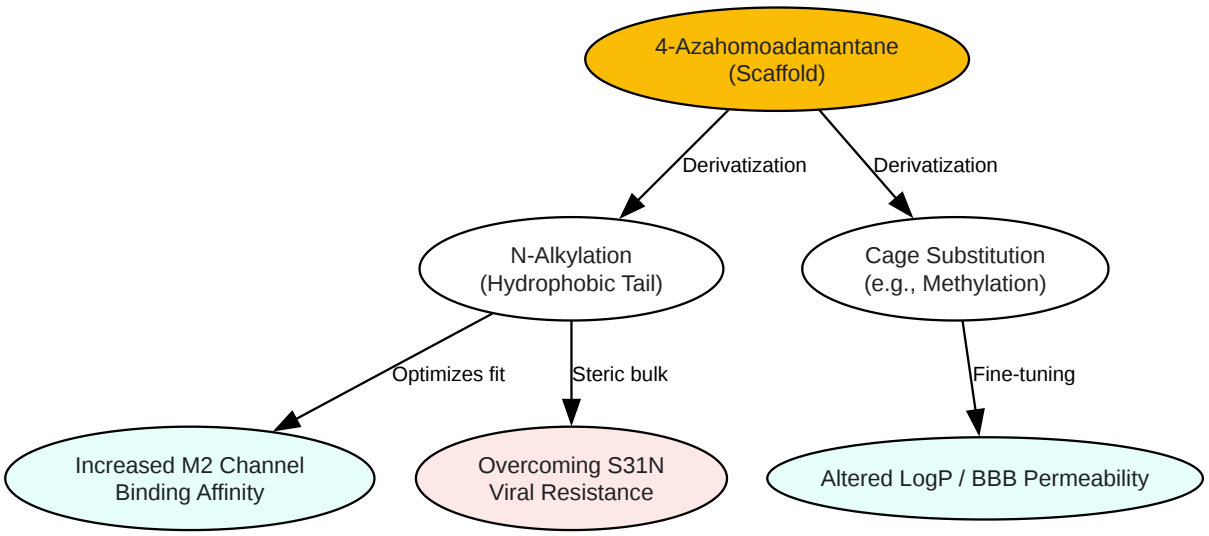
Pharmacological Applications

The 4-azahomoadamantane scaffold is a bioisostere of amantadine and memantine.

- Influenza M2 Channel Blockers:
  - Mechanism: Like amantadine, these derivatives bind to the transmembrane domain of the M2 proton channel of Influenza A. The "homo" expansion alters the fit within the pore, potentially overcoming resistance mutations (e.g., S31N) that render amantadine ineffective [3].
  - Activity: N-alkylated derivatives often show enhanced potency due to increased hydrophobic interaction with the channel lining.
- NMDA Receptor Antagonists:
  - Neuroprotection: Used as a scaffold for uncompetitive NMDA receptor antagonists, similar to memantine, for treating Alzheimer's and Parkinson's disease. The cage structure blocks the ion channel pore only when it is excessively open (excitotoxicity).

Structure-Activity Relationship (SAR) Logic

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Figure 2: Structure-Activity Relationship (SAR) logic for 4-azahomoadamantane derivatives.

Part 5: References

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